

# "synthesis and characterization of 2-(Perfluorobutyl)ethyl acrylate"

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## Compound of Interest

Compound Name: 2-(Perfluorobutyl)ethyl acrylate

Cat. No.: B1294609

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An In-depth Technical Guide to the Synthesis and Characterization of **2-(Perfluorobutyl)ethyl Acrylate**

## Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **2-(Perfluorobutyl)ethyl acrylate**, a fluorinated monomer of significant interest in materials science. The document details a common and efficient synthetic route, outlines rigorous characterization methodologies, and presents key analytical data in a structured format. This guide is intended for researchers and professionals in chemistry and materials science, offering detailed experimental protocols and workflow visualizations to facilitate the replication and further investigation of this compound.

## Introduction

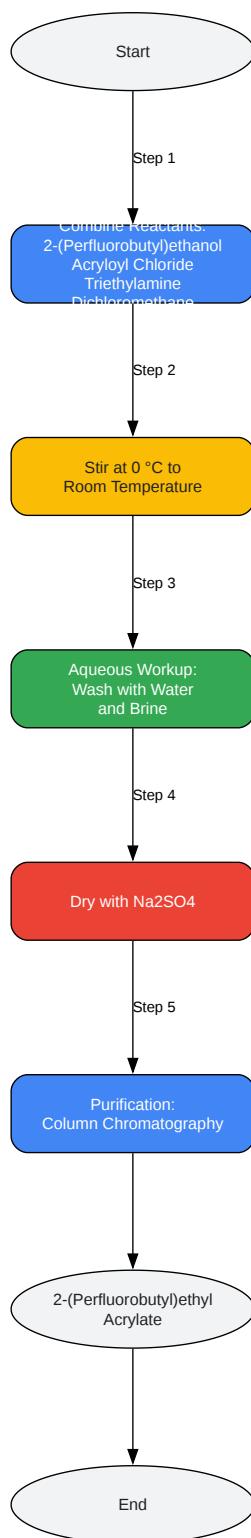
**2-(Perfluorobutyl)ethyl acrylate** is a fluorous acrylate monomer that is utilized in the synthesis of specialty polymers. These polymers are notable for their unique properties, including low surface energy, high thermal and chemical stability, and oleophobicity/hydrophobicity. Such characteristics make them suitable for a wide range of applications, including self-cleaning coatings, low-friction surfaces, and advanced biomedical devices. The synthesis of high-purity **2-(Perfluorobutyl)ethyl acrylate** is a critical first step in the development of these advanced materials. This guide details a reliable synthetic protocol and the analytical techniques required to verify its successful synthesis.

# Synthesis of 2-(Perfluorobutyl)ethyl Acrylate

The synthesis of **2-(Perfluorobutyl)ethyl acrylate** is most commonly achieved through the esterification of 2-(perfluorobutyl)ethanol with acryloyl chloride in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.

## Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **2-(Perfluorobutyl)ethyl acrylate**.



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Caption: Workflow for the synthesis of **2-(Perfluorobutyl)ethyl acrylate**.

## Experimental Protocol

The following protocol details the synthesis of **2-(Perfluorobutyl)ethyl acrylate**:

- To a solution of 2-(perfluorobutyl)ethanol (1.0 eq) and triethylamine (1.2 eq) in anhydrous dichloromethane (DCM) at 0 °C, acryloyl chloride (1.1 eq) is added dropwise.
- The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature, stirring for an additional 12 hours.
- The reaction is quenched with water, and the organic layer is separated.
- The organic layer is washed sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to yield the pure **2-(Perfluorobutyl)ethyl acrylate**.

## Reaction Components and Conditions

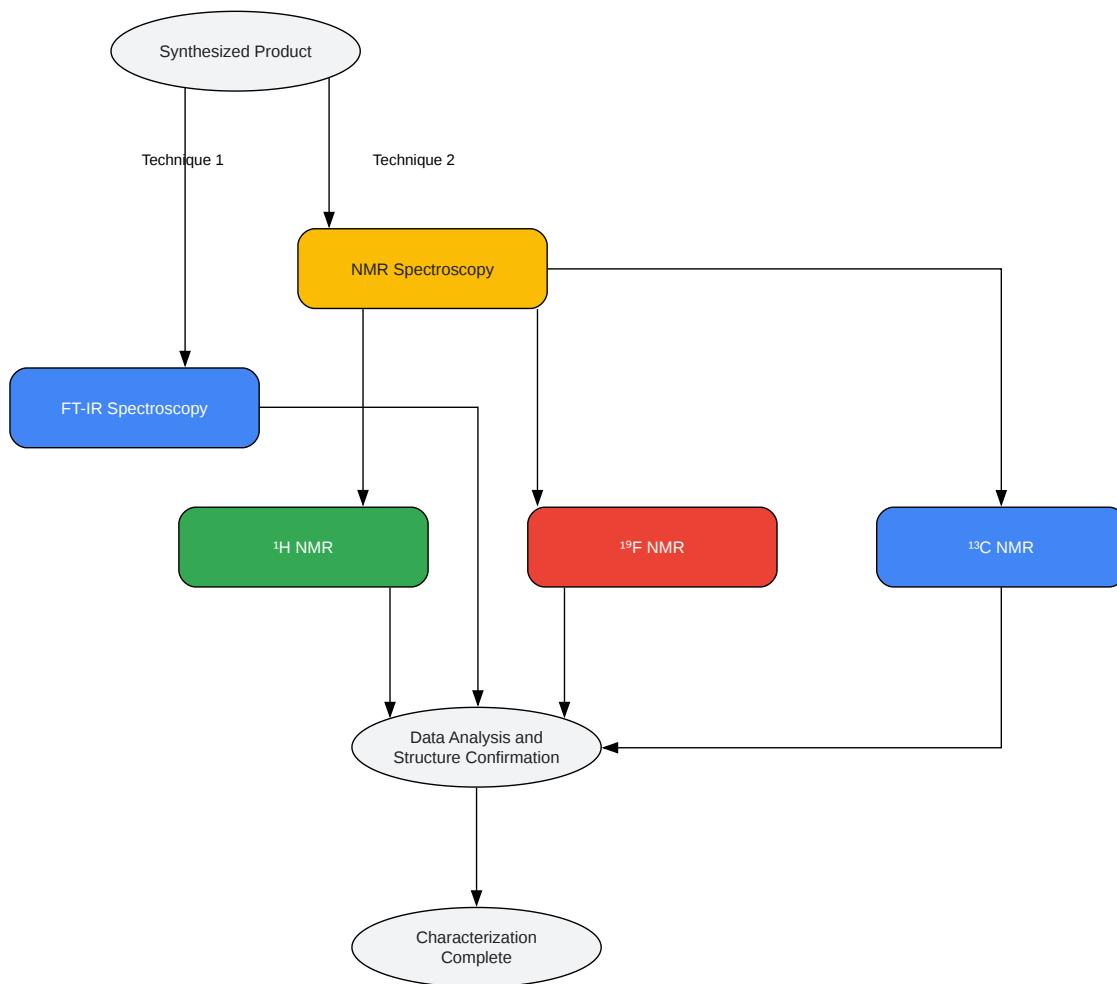
Parameter	Value
Reactants	
2-(Perfluorobutyl)ethanol	1.0 equivalent
Acryloyl Chloride	1.1 equivalents
Triethylamine	1.2 equivalents
Solvent	Anhydrous Dichloromethane
Temperature	0 °C to Room Temperature
Reaction Time	13 hours
Purification	Column Chromatography
Typical Yield	85-95%

## Characterization of 2-(Perfluorobutyl)ethyl Acrylate

The structure and purity of the synthesized **2-(Perfluorobutyl)ethyl acrylate** are confirmed using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy.

## Characterization Workflow

The following diagram illustrates the workflow for the characterization of the synthesized product.

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Caption: Workflow for the characterization of **2-(Perfluorobutyl)ethyl acrylate**.

## Spectroscopic Data

The following tables summarize the expected spectroscopic data for **2-(Perfluorobutyl)ethyl acrylate**.

Table 1:  $^1\text{H}$  NMR Data (CDCl<sub>3</sub>, 400 MHz)

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
6.43	dd	1H	CH <sub>2</sub> =CH-
6.15	dd	1H	CH <sub>2</sub> =CH-
5.90	dd	1H	CH <sub>2</sub> =CH-
4.45	t	2H	-O-CH <sub>2</sub> -
2.50	tt	2H	-CF <sub>2</sub> -CH <sub>2</sub> -

Table 2:  $^{19}\text{F}$  NMR Data (CDCl<sub>3</sub>, 376 MHz)

Chemical Shift ( $\delta$ , ppm)	Assignment
-81.3	-CF <sub>3</sub>
-124.7	-CF <sub>2</sub> -CF <sub>3</sub>
-126.2	-CF <sub>2</sub> -CH <sub>2</sub> -
-128.0	-CF <sub>2</sub> -CF <sub>2</sub> -CF <sub>3</sub>

Table 3: FT-IR Data (neat)

Wavenumber (cm <sup>-1</sup> )	Functional Group
2960	C-H stretch
1735	C=O stretch (ester)
1635	C=C stretch (alkene)
1410	=C-H bend
1190-1250	C-F stretch
1140	C-O stretch

## Experimental Parameters for Characterization

- NMR Spectroscopy: Samples are dissolved in deuterated chloroform (CDCl<sub>3</sub>). Spectra are recorded on a 400 MHz spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) for <sup>1</sup>H NMR.
- FT-IR Spectroscopy: Spectra are recorded on a FT-IR spectrometer using a thin film of the neat product on a salt plate.

## Physicochemical Properties

The following table summarizes key physicochemical properties of **2-(Perfluorobutyl)ethyl acrylate**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> F <sub>9</sub> O <sub>2</sub>
Molecular Weight	334.14 g/mol
Appearance	Colorless liquid
Boiling Point	75-78 °C at 20 mmHg
Density	1.45 g/mL at 25 °C

## Conclusion

This technical guide provides a detailed and practical framework for the synthesis and characterization of **2-(Perfluorobutyl)ethyl acrylate**. The provided experimental protocols, tabulated data, and workflow diagrams offer a comprehensive resource for researchers. Adherence to these methodologies will enable the reliable production and verification of this important fluorinated monomer, facilitating its use in the development of advanced polymer materials.

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